

# BMS-566394 stability and storage conditions

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## Compound of Interest

Compound Name: BMS-566394

Cat. No.: B1667222

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## BMS-566394 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **BMS-566394**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BMS-566394**?

For optimal stability, solid **BMS-566394** should be stored in a dry, dark environment. Recommended temperatures are 0 - 4°C for short-term storage (days to weeks) and -20°C for long-term storage (months to years).[1] Following these conditions can provide a shelf life of over three years.[1]

Q2: How should I store **BMS-566394** in solution?

Stock solutions of **BMS-566394**, typically prepared in DMSO, should be stored at -80°C for up to six months or at -20°C for up to one month.[2]

Q3: Is **BMS-566394** stable at room temperature during shipping?

Yes, **BMS-566394** is stable enough for a few weeks at ambient temperature, which covers typical shipping and customs handling times.[1]

Q4: What is the recommended solvent for dissolving **BMS-566394**?

**BMS-566394** is soluble in DMSO.[1]

Q5: Are there different forms of **BMS-566394** I should be aware of?

Yes, **BMS-566394** can exist in an anhydrate and a more stable dihydrate form. The anhydrate form can readily convert to the dihydrate form in an aqueous suspension.[\[3\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound Precipitation in Aqueous Solution	The anhydrate form of BMS-566394 may be converting to the less soluble dihydrate form. <a href="#">[3]</a>	Consider the use of cellulose ether polymers (such as HPC, HPMC, MC) in your formulation, as they have been shown to inhibit the transformation from the anhydrate to the dihydrate form. <a href="#">[3]</a>
Inconsistent Experimental Results	Potential degradation of the compound due to improper storage.	Ensure that both solid compound and stock solutions are stored at the recommended temperatures and protected from light. <a href="#">[1]</a> <a href="#">[2]</a> Verify the age of the stock solution and prepare fresh if it has exceeded the recommended storage duration.
Difficulty Dissolving the Compound	The compound may have been stored improperly, affecting its solubility.	Ensure you are using a suitable solvent, such as DMSO. <a href="#">[1]</a> If solubility issues persist, sonication may help to dissolve the compound.

## Data Summary

Storage Conditions for **BMS-566394**

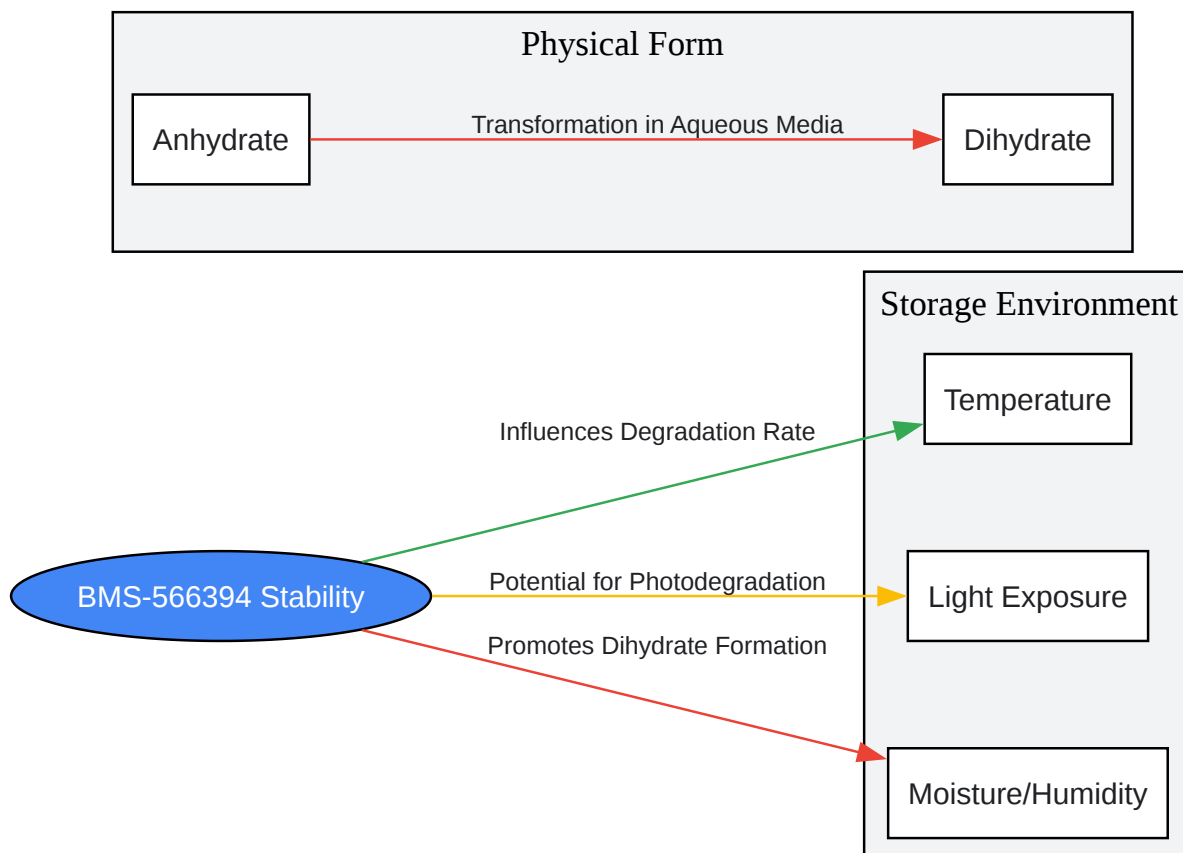
Form	Condition	Temperature	Duration	Reference
Solid	Short-term	0 - 4°C	Days to Weeks	[1]
Solid	Long-term	-20°C	Months to Years	[1][2]
In Solvent (DMSO)	Short-term	-20°C	Up to 1 Month	[2]
In Solvent (DMSO)	Long-term	-80°C	Up to 6 Months	[2]

## Experimental Protocols

While specific, detailed experimental protocols for stability testing of **BMS-566394** are not publicly available, a study on the transformation of its anhydrate to dihydrate form utilized the following techniques[3]:

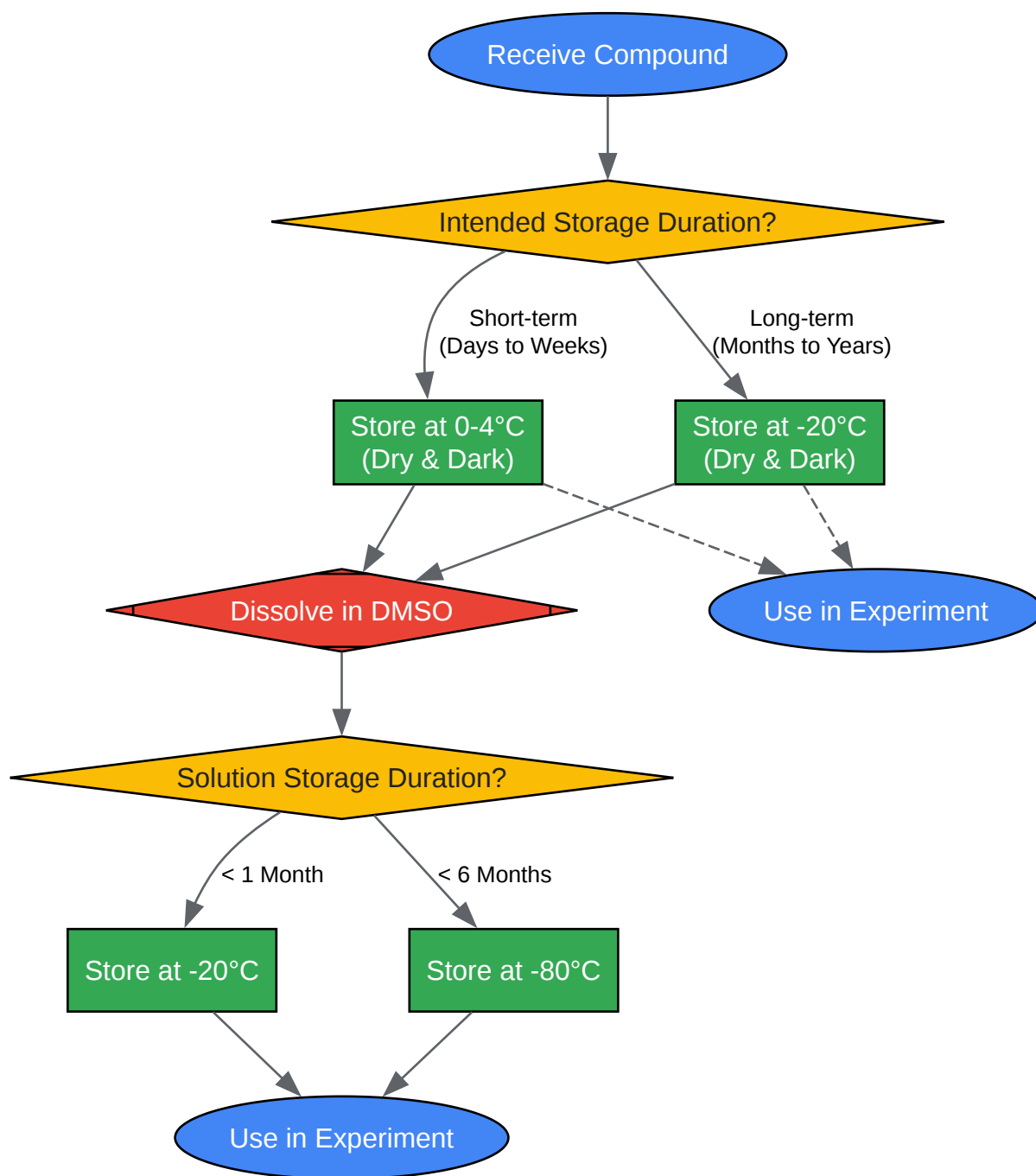
- Differential Scanning Calorimetry (DSC): To monitor the conversion between the anhydrate and dihydrate forms.
- Powder X-ray Diffraction (PXRD): To characterize the solid-state form of the compound.
- Polarized Light Microscopy: To visually observe the transformation in suspension.
- Infrared (IR) and Nuclear Magnetic Resonance (NMR) Spectroscopy: To investigate the molecular interactions between **BMS-566394** and stabilizing polymers.

## Visual Guides



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Caption: Factors influencing the stability of **BMS-566394**.



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Caption: Recommended workflow for handling and storing **BMS-566394**.

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## References

- 1. medkoo.com [medkoo.com]
- 2. abmole.com [abmole.com]
- 3. Effect of polymer additives on the transformation of BMS-566394 anhydrate to the dihydrate form - PubMed [pubmed.ncbi.nlm.nih.gov]
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